

physicochemical properties of potassium bis(fluorosulfonyl)azanide

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Compound of Interest

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An In-Depth Technical Guide to the Physicochemical Properties of Potassium Bis(fluorosulfonyl)azanide (KFSA)

Introduction: The Emergence of KFSA in Advanced Energy Storage

Potassium bis(fluorosulfonyl)azanide, commonly known as KFSA or KFSI, is an inorganic salt that has garnered significant attention within the scientific community, particularly in the field of electrochemistry. Its chemical structure, featuring a central nitrogen atom bonded to two fluorosulfonyl groups, gives rise to a unique combination of properties that make it a highly promising component for next-generation energy storage systems. KFSA is increasingly recognized for its role as a key electrolyte salt in high-performance batteries, including potassium-ion, lithium-ion, and dual-ion systems.^{[1][2][3]}

This guide provides a comprehensive overview of the core physicochemical properties of KFSA, offering researchers, scientists, and drug development professionals a detailed understanding of its characteristics. The subsequent sections will delve into its structural features, thermal behavior, solubility, and electrochemical performance, supported by

experimental data and established protocols. The causality behind its performance, particularly in electrolyte applications, will be a central theme, providing not just data, but actionable insights.

Molecular and Structural Characteristics

The fundamental properties of KFSA stem from its molecular structure. Understanding these characteristics is the first step in appreciating its behavior in various applications.

1.1 Core Identification

Property	Value	Reference
Chemical Name	Potassium bis(fluorosulfonyl)azanide	[1][4]
Synonyms	KFSI, Potassium bis(fluorosulfonyl)imide	[1][5]
CAS Number	14984-76-0	[1][4][5]
Molecular Formula	F ₂ KNO ₄ S ₂	[1][6]
Molecular Weight	219.22 g/mol	[1][5]
Appearance	White to off-white crystalline powder	[1][5][7]

1.2 Crystal Structure

The solid-state structure of KFSA, like other alkali metal sulfonimide salts, is characterized by a crystalline lattice. While a detailed crystallographic analysis for KFSA is not readily available in the provided context, analogous compounds such as potassium bis(trifluoromethanesulfonyl)imide (KTFSI) form layered structures with alternating cationic (K⁺) and anionic ([N(SO₂F)₂]⁻) layers.[8] This ordered arrangement is crucial for its solid-state properties, including its melting point and dissolution behavior. The delocalization of the negative charge across the S-N-S backbone of the FSA⁻ anion is a key feature, contributing to its electrochemical stability.[8]

Thermal Properties: Stability Under Stress

The ability of an electrolyte salt to withstand temperature variations is critical for the safety and operational range of electrochemical devices, especially in applications like molten salt batteries.^[9]

2.1 Melting Point and Thermal Decomposition

KFSA is a solid at room temperature with a well-defined melting point, though slight variations are reported across different sources, likely due to purity levels.

Property	Reported Value (°C)
Melting Point	96 - 105

(Data sourced from^{[1][4][5][6][7]})

The thermal stability of KFSA is a significant advantage. Its resistance to thermal degradation is typically evaluated using Thermogravimetric Analysis (TGA), which measures weight loss as a function of temperature. While a specific decomposition temperature is not detailed in the search results, its use in high-concentration glyme electrolytes and molten salt systems implies high thermal stability.^[10] For instance, the main thermal degradation for many electrolyte systems occurs in the 250–400 °C range.^[11] The inherent stability of the FSA[−] anion contributes to the overall thermal robustness of its electrolytes.^{[12][13]}

Solubility and Electrolyte Formulation

The performance of KFSA is intrinsically linked to its ability to dissolve and form conductive solutions. Its solubility profile allows for the creation of a wide range of electrolytes, from conventional to highly concentrated formulations.

3.1 Solubility Profile

KFSA exhibits diverse solubility depending on the nature of the solvent, a crucial factor for electrolyte design.

Solvent	Solubility	Note
Water	Soluble	Allows for the formulation of aqueous electrolytes.[1][6]
Methanol	Soluble	[6]
Acetonitrile	Soluble	[6]
Glymes (G1, G2, G3)	Soluble	Used to create both conventional and highly concentrated electrolytes for K-ion batteries.[10][14]
Sulfolane	Highly Soluble	Effective as an additive in sulfolane-based electrolytes for Li-S batteries.[2]
Dichloromethane	Insoluble	[6]

3.2 The Advantage of Superconcentration

A standout feature of KFSA is its ability to form "superconcentrated" or "water-in-salt" aqueous electrolytes. For example, stable solutions with concentrations as high as 31 mol kg⁻¹ have been prepared.[15][16] This is significant because at such high concentrations, all water molecules are involved in hydrating the K⁺ cations, leading to a dramatic reduction in free water activity. This phenomenon widens the electrochemical stability window of the aqueous electrolyte, enabling higher voltage aqueous batteries.[15][16]

Electrochemical Performance

The ultimate test of an electrolyte salt is its performance within an electrochemical cell. KFSA exhibits several desirable properties that make it a superior choice for many battery applications.

4.1 Ionic Conductivity

Ionic conductivity is a measure of how well an electrolyte conducts ions, which is essential for efficient battery charging and discharging. The conductivity of KFSA solutions is highly

dependent on the solvent and concentration.

Electrolyte System	Concentration (mol kg ⁻¹)	Ionic Conductivity (mS cm ⁻¹) @ 25°C
KFSA in Water	20	75.3
KFSA in Water	31	43.4
KFSA in Monoglyme (G1)	2.2	High (exact value not specified)
KFSA in Monoglyme (G1)	5.5	8.60
KFSA in Diglyme (G2)	5.6	Lower than G1 system
KFSA in Triglyme (G3)	5.6	0.89

(Data sourced from[\[14\]](#)[\[15\]](#))

Causality: The high conductivity of the 20 mol kg⁻¹ aqueous KFSA solution is attributed to the weak interaction of K⁺ ions with water molecules and the FSA⁻ anion, allowing for greater ionic mobility.[\[15\]](#) In glyme-based electrolytes, the conductivity decreases with increasing glyme chain length (G1 > G2 > G3) and increasing concentration, which corresponds to an increase in viscosity.[\[14\]](#) This trade-off between concentration and ion mobility is a critical consideration for electrolyte optimization.

4.2 Electrochemical Stability Window (ESW)

The ESW defines the voltage range within which the electrolyte remains stable without decomposing. A wider window is essential for developing high-voltage batteries. Concentrated electrolytes based on KFSA have demonstrated remarkable oxidative stability.

- KFSA/Glyme Systems: Highly concentrated KFSA in diglyme (G2) and triglyme (G3) exhibits high oxidation stability up to 4.7 V vs. K/K⁺.[\[14\]](#)[\[17\]](#)
- Aqueous Systems: Superconcentrated NaFSA-KFSA electrolytes demonstrate a potential window of approximately 3.5 V.[\[15\]](#)

- **Molten Salt Systems:** A LiFSI-KFSI molten salt electrolyte was shown to be stable up to 4.2 V in a Li/LiFePO₄ cell.

Trustworthiness of the System: This enhanced stability in concentrated systems is attributed to the reduced activity of free solvent molecules. With most solvent molecules coordinated to K⁺ ions, there are fewer available to be oxidized at the cathode surface, thereby pushing the decomposition potential to a higher voltage.^[14] This self-validating principle—whereby high salt concentration inherently protects the solvent—is a cornerstone of modern electrolyte design.

Experimental Protocols

To ensure scientific integrity and reproducibility, the methodologies for characterizing these properties must be robust. Below are step-by-step protocols for key experiments.

5.1 Protocol: Electrolyte Preparation

Causality: This protocol is designed to eliminate atmospheric water, which can degrade the FSA⁻ anion and interfere with electrochemical measurements. The use of an inert-gas glovebox is non-negotiable for producing high-quality, non-aqueous electrolytes.

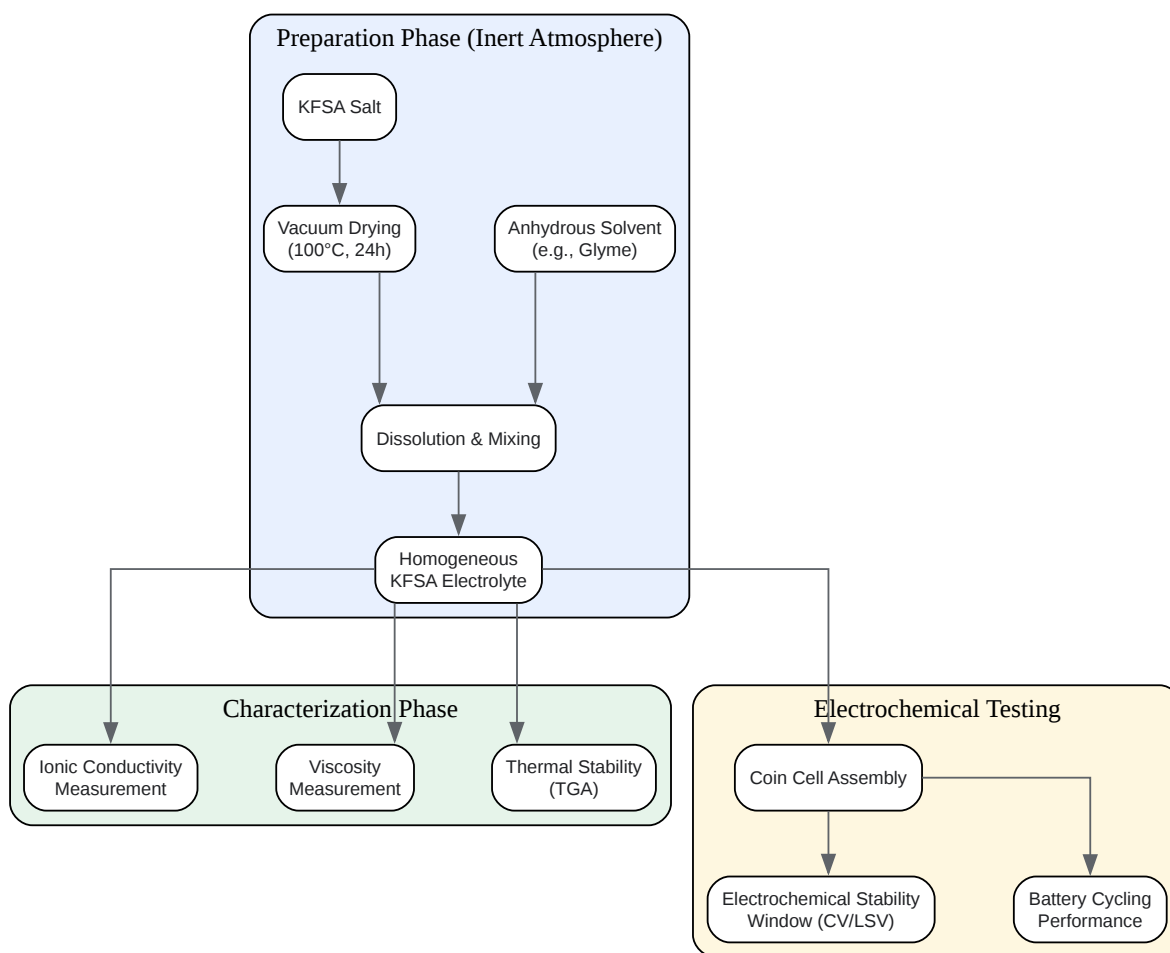
- **Drying:** Dry the KFSI salt under high vacuum at 100 °C for at least 24 hours to remove any residual moisture.^{[10][17]}
- **Inert Environment:** Transfer the dried KFSI and battery-grade anhydrous solvent (e.g., glyme) into an argon-filled glovebox with H₂O and O₂ levels below 0.5 ppm.
- **Dissolution:** Slowly add the pre-weighed KFSI powder to the solvent in a volumetric flask while stirring.
- **Homogenization:** Continue stirring at room temperature until the salt is fully dissolved, creating a clear, homogeneous solution.
- **Storage:** Store the prepared electrolyte in a tightly sealed container inside the glovebox.

5.2 Protocol: Ionic Conductivity Measurement

- Calibration: Calibrate a benchtop ionic conductivity meter (e.g., Eutech CON2700) using standard solutions of known conductivity.
- Sample Preparation: In the glovebox, transfer a sufficient amount of the KFSA electrolyte into the measurement cell.
- Temperature Control: Place the cell in a temperature-controlled chamber and allow it to equilibrate at the target temperature (e.g., 25 °C).
- Measurement: Immerse the conductivity probe into the electrolyte, ensuring no air bubbles are trapped, and record the stable conductivity reading.[\[10\]](#)

5.3 Workflow: Preparation and Characterization of a KFSA-based Electrolyte

The following diagram illustrates the logical flow from material preparation to final electrochemical testing.



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Caption: Workflow for KFSa electrolyte preparation and analysis.

Conclusion

Potassium bis(fluorosulfonyl)azanide is a uniquely versatile salt whose physicochemical properties make it exceptionally well-suited for advanced electrochemical applications. Its high thermal stability, excellent solubility in key battery solvents, and ability to form highly conductive solutions with wide electrochemical windows are standout features. The capacity to formulate superconcentrated electrolytes, in particular, opens new avenues for developing safer, higher-voltage aqueous batteries. As research into next-generation energy storage continues, the compelling and well-balanced properties of KFSA position it as a critical material for enabling future innovations.

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